

Application Note: Crystallization & Purification of 2-Ethoxy-4-((methylamino)methyl)phenol

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Compound of Interest

Compound Name: 2-Ethoxy-4-((methylamino)methyl)phenol
Cat. No.: B13581455

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Executive Summary

2-Ethoxy-4-((methylamino)methyl)phenol (E-MAMP) is a secondary amine building block synthesized via the reductive amination of ethylvanillin. Its purification is often complicated by the presence of unreacted aldehyde (ethylvanillin), tertiary amine over-alkylation byproducts (dimers), and inorganic reducing agents.

This guide provides a robust Salt Formation Crystallization protocol. By converting the crude free base into its hydrochloride salt, we exploit the differential solubility between the ionic product and non-ionic impurities (aldehydes), achieving superior rejection of starting materials compared to standard silica chromatography.

Key Chemical Properties

Property	Value	Notes
Formula		MW: 181.23 g/mol
Structure	Phenol (C1), Ethoxy (C2), Methylaminomethyl (C4)	Amphoteric (Acidic Phenol + Basic Amine)
pKa (Est.)	Amine: ~9.8	Protonated at physiological pH
pKa (Est.)	Phenol: ~10.2	Deprotonates at high pH (>11)
Solubility	Free Base: Alcohols, EtOAc, DCM	Moderate water solubility (zwitterionic character)
Salt Form	HCl Salt: Water, Methanol	Insoluble in IPA, Acetone, Ether

Impurity Profile & Rejection Strategy

Understanding the reaction matrix is critical for designing the crystallization.

- Impurity A (Ethylvanillin): Unreacted starting material. Non-basic. Strategy: Remains in organic mother liquor during salt formation.
- Impurity B (Schiff Base): Intermediate imine. Hydrolytically unstable. Strategy: Hydrolyzed during acid workup; aldehyde fragment removed in wash.
- Impurity C (Dimer): Tertiary amine formed by reaction of E-MAMP with another ethylvanillin molecule. Strategy: Lower solubility than E-MAMP; rejected via hot filtration or fractional crystallization.

Protocol A: Reactive Crystallization (HCl Salt)

Objective: Isolate E-MAMP as a high-purity Hydrochloride salt (

). Scale: 10 g – 1 kg basis.

Reagents

- Solvent: Isopropanol (IPA) (HPLC Grade)

- Acid: Hydrochloric acid (37% aq. or 4M in Dioxane)
- Antisolvent: Diethyl Ether or MTBE (Methyl tert-butyl ether)
- Wash Solvent: Acetone (Chilled to 0°C)

Step-by-Step Methodology

- Crude Dissolution:
 - Dissolve the crude reaction residue (free base) in Isopropanol (10 mL/g) at 40–50°C.
 - Note: If the crude is an oil, ensure it is fully homogenous. If insoluble solids (borate salts) are present, filter the warm solution through Celite.
- Acidification (Salt Formation):
 - While stirring at 40°C, slowly add HCl (1.1 equivalents) dropwise.
 - Observation: The solution will warm slightly (exothermic). A white to off-white precipitate should begin to form immediately.
 - pH Check: Verify the supernatant pH is acidic (pH < 2) using wet pH paper.
- Crystallization & Aging:
 - Allow the slurry to cool slowly to room temperature (20–25°C) over 2 hours.
 - Optional Antisolvent: If yield is low, add MTBE (5 mL/g) dropwise to drive precipitation.
 - Chill the slurry to 0–5°C for 1 hour to maximize yield.
- Filtration & Washing:
 - Filter the solids using a vacuum Buchner funnel.
 - Critical Wash: Wash the filter cake with Cold Acetone (2 x 3 mL/g).

- Why Acetone? Acetone removes residual unreacted Ethylvanillin (which is highly soluble in acetone) and removes excess acid without dissolving the salt.
- Drying:
 - Dry the white crystalline solid in a vacuum oven at 45°C for 12 hours.
 - Target MP: 190–210°C (Typical for phenolic amine HCl salts).

Protocol B: Acid-Base Extraction (Pre-Purification)

Use this method if the crude contains >10% Ethylvanillin or colored tars.

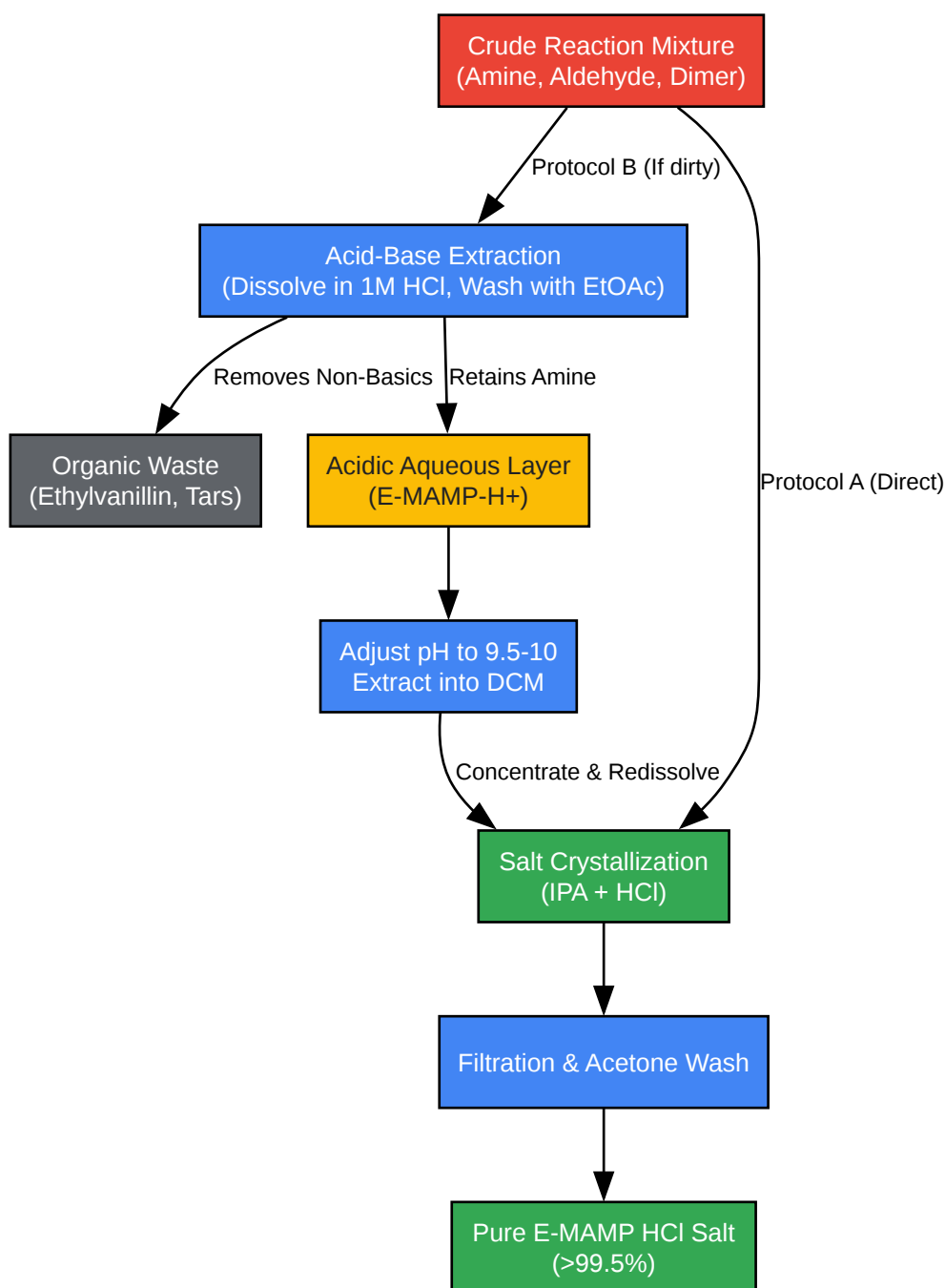
- Acid Extraction: Dissolve crude in 1M HCl (aq). The amine dissolves; non-basic tars and ethylvanillin remain undissolved or suspended.
- Organic Wash: Wash the aqueous acidic layer with Ethyl Acetate (EtOAc) (2x). Discard the organic layer (contains impurities).
- Basification: Adjust the aqueous layer pH to 9.5–10.0 using 20% NaOH or .
 - Caution: Do not exceed pH 12, or the phenoxide anion will form, making the compound water-soluble again.
- Extraction: Extract the free base into DCM (Dichloromethane) or EtOAc (3x).
- Concentration: Dry organic layer over

and evaporate to yield cleaner crude for Protocol A.

Process Visualization

Workflow Diagram

The following diagram illustrates the logic flow for the purification, highlighting the rejection of specific impurities at each stage.

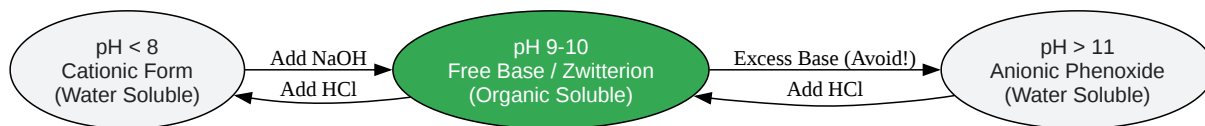


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Caption: Logic flow for purifying E-MAMP. Protocol B acts as a pre-filter for highly impure mixtures, while Protocol A ensures final salt purity.

Solubility & Speciation Map

Understanding the pH-dependent behavior is crucial for yield.



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Caption: pH-dependent speciation of E-MAMP. Isolation is optimal at pH 9-10 (Free Base) or as a salt from acidic media.

Analytical Validation

To confirm the success of the purification, the following analytical checks are recommended:

- HPLC Purity:
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient.
 - Detection: UV at 280 nm (Phenol absorption).
 - Success Criteria: Absence of peak at RRT ~1.2 (Ethylvanillin).
- ¹H NMR (DMSO-d₆):
 - Verify the integration of the N-Methyl singlet (~2.5 ppm) vs. the Ethoxy triplet/quartet.
 - Confirm absence of Aldehyde proton (~9.8 ppm).

References

- Chemical Identity: **2-Ethoxy-4-((methylamino)methyl)phenol** (CAS 926251-01-6).
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